

In-Depth Technical Guide to Pbttt-C14 (CAS Number: 888491-19-8)

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Compound of Interest

Compound Name: Pbttt-C14
Cat. No.: B16087765

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Poly[2,5-bis(3-tetradecylthiophen-2-yl)thieno[3,2-b]thiophene], commonly known as **Pbttt-C14**, is a high-performance organic semiconductor material.^{[1][2][3]} With its highly ordered structure and excellent charge transport properties, **Pbttt-C14** has emerged as a key component in the development of next-generation flexible and printed electronics.^{[1][2]} This technical guide provides a comprehensive overview of the core properties, experimental protocols, and potential applications of **Pbttt-C14**.

Core Properties

Pbttt-C14 is a semiconducting polymer that primarily functions as a hole transporting material (HTM).^{[1][2][3]} Its well-defined, crystalline structure facilitates efficient charge carrier mobility, making it a high-performance material in various organic electronic devices.^{[1][2]}

Chemical and Physical Properties

Property	Value	Reference
CAS Number	888491-19-8	[1][2][4][5][6]
Synonyms	Poly[2,5-bis(3-tetradecylthiophen-2-yl)thieno[3,2-b]thiophene]	[1][2]
Linear Formula	(C ₄₂ H ₆₂ S ₄) _n	[1][2]
Molecular Weight	M _n > 50,000	[1][2][7]
Appearance	Powder	[1][2][7]
Melting Point	>200 °C	[1][2][4][7]
Solubility	>5 mg/mL in CHCl ₃	[5][6]

Electronic and Optical Properties

Property	Value	Reference
Semiconductor Mobility	up to 1.3 cm ² /V·s	[1][2][7]
UV Absorption (in THF)	466 nm	[5][6]
Photoluminescence (in THF)	557 nm	[5][6]

Experimental Protocols

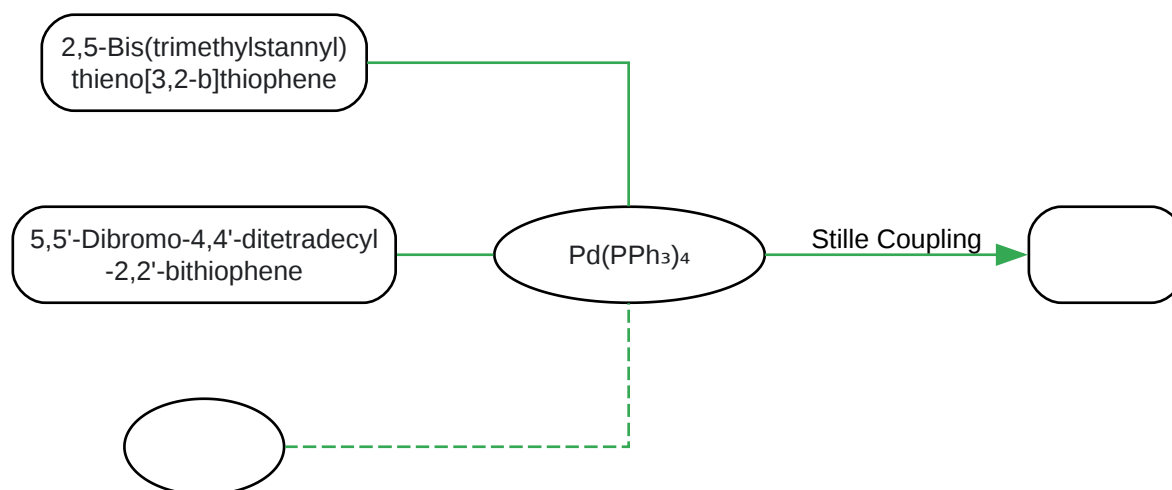
Synthesis of Pbttt-C14 via Stille Copolymerization

Pbttt-C14 is typically synthesized via a Stille cross-coupling polymerization reaction. This involves the reaction of two key monomers: a distannylated thienothiophene derivative and a dibrominated bithiophene derivative.

Monomers:

- 2,5-Bis(trimethylstannyl)thieno[3,2-b]thiophene
- 5,5'-Dibromo-4,4'-ditetradecyl-2,2'-bithiophene

Reaction Scheme:



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Synthesis of **Pbtbt-C14** via Stille Coupling.

Detailed Protocol:

- **Reactant Preparation:** In a nitrogen-filled glovebox, dissolve equimolar amounts of 2,5-bis(trimethylstannyl)thieno[3,2-b]thiophene and 5,5'-dibromo-4,4'-ditetradecyl-2,2'-bithiophene in anhydrous toluene.
- **Catalyst Addition:** To the monomer solution, add a catalytic amount of tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄].
- **Reaction:** Seal the reaction vessel and heat the mixture at a reflux temperature of approximately 110°C for 24-48 hours under a nitrogen atmosphere with constant stirring.
- **Purification:** After cooling to room temperature, precipitate the polymer by adding the reaction mixture to a non-solvent such as methanol. Filter the precipitate and wash it sequentially with methanol, acetone, and hexane to remove residual monomers, oligomers, and catalyst.
- **Drying:** Dry the purified polymer under vacuum at an elevated temperature (e.g., 60°C) for at least 24 hours.

Fabrication of Pbttt-C14 Thin Films by Spin-Coating

High-quality thin films of **Pbttt-C14** are crucial for device performance. Spin-coating is a common method for their deposition.

Protocol:

- **Solution Preparation:** Prepare a solution of **Pbttt-C14** in a suitable solvent, such as chloroform (CHCl_3) or o-dichlorobenzene (o-DCB), at a concentration of 5-10 mg/mL. Gently heat and stir the solution to ensure complete dissolution.
- **Substrate Cleaning:** Thoroughly clean the substrate (e.g., Si/SiO₂ or glass) by sonicating in a sequence of deionized water, acetone, and isopropanol. Dry the substrate with a stream of nitrogen gas and treat it with UV-ozone or an oxygen plasma to enhance surface wettability.
- **Spin-Coating:** Dispense the **Pbttt-C14** solution onto the center of the cleaned substrate. Spin the substrate at a speed of 1000-3000 rpm for 30-60 seconds.
- **Annealing:** Transfer the coated substrate to a hotplate in a nitrogen-filled glovebox and anneal at a temperature of 150-200°C for 15-30 minutes to improve the crystallinity and morphology of the film.

Characterization of Pbttt-C14 Thin Films

UV-Vis Spectroscopy:

- **Purpose:** To determine the optical absorption properties and assess the degree of aggregation in the thin film.
- **Procedure:** Record the absorption spectrum of the **Pbttt-C14** thin film on a transparent substrate (e.g., quartz) using a UV-Vis spectrophotometer over a wavelength range of 300-800 nm. The presence of a well-defined vibronic shoulder in the absorption spectrum indicates a high degree of intermolecular order.

Atomic Force Microscopy (AFM):

- **Purpose:** To visualize the surface morphology and determine the roughness of the thin film.

- Procedure: Image the surface of the **Pbttt-C14** thin film using an atomic force microscope in tapping mode. This will reveal the fibrillar or crystalline domains and provide a quantitative measure of the root-mean-square (RMS) surface roughness.

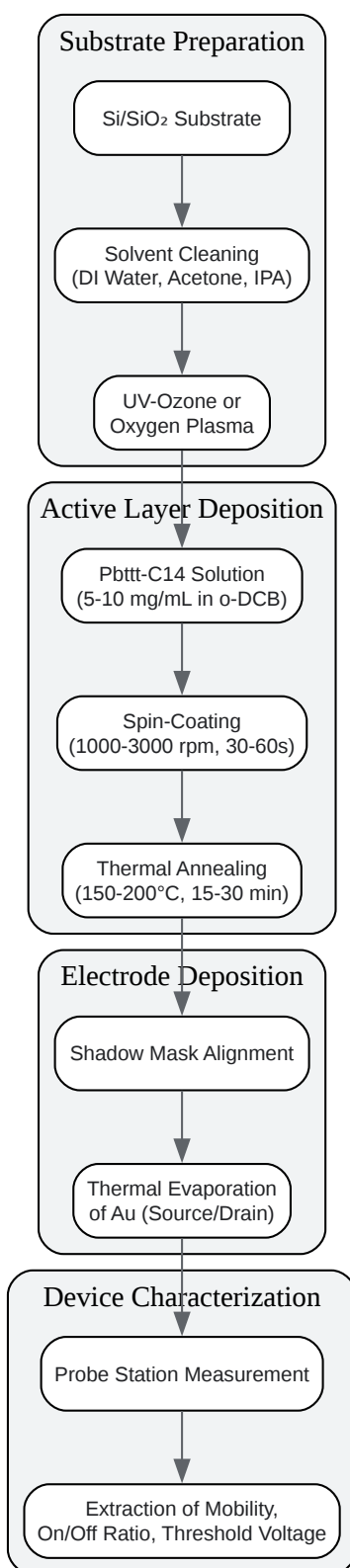
Grazing-Incidence Wide-Angle X-ray Scattering (GIWAXS):

- Purpose: To investigate the molecular packing and orientation within the thin film.
- Procedure: Perform GIWAXS measurements on the **Pbttt-C14** thin film. The resulting 2D diffraction pattern provides information on the lamellar stacking and π - π stacking distances, as well as the preferential orientation of the polymer chains with respect to the substrate.

Device Application: Organic Field-Effect Transistor (OFET)

Pbttt-C14 is widely used as the active semiconductor layer in organic field-effect transistors (OFETs). Its high mobility enables the fabrication of high-performance devices.

OFET Fabrication Workflow



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Fabrication workflow for a top-contact, bottom-gate OFET.

Applications

The excellent semiconducting properties of **Pbttt-C14** make it a versatile material for a range of organic electronic applications:

- Organic Field-Effect Transistors (OFETs): As a high-mobility p-type semiconductor, **Pbttt-C14** is a key component in high-performance OFETs for applications in flexible displays, sensors, and logic circuits.[1][2]
- Organic Photovoltaics (OPVs): In OPVs, **Pbttt-C14** can be used as the donor material in the active layer, contributing to efficient light harvesting and charge generation.[1][2]
- Organic Solar Cells (SCs): Similar to OPVs, **Pbttt-C14** is utilized in the fabrication of organic solar cells.[1][2]
- Photodiodes: The material's properties are also suitable for use in organic photodiodes.[1][2]

Conclusion

Pbttt-C14 is a state-of-the-art organic semiconducting polymer with well-characterized properties and established fabrication protocols. Its high charge carrier mobility and ordered structure make it an ideal candidate for a variety of high-performance organic electronic devices. This guide provides a foundational understanding for researchers and developers looking to utilize **Pbttt-C14** in their work. Further exploration of the cited literature is recommended for more specialized applications and advanced characterization techniques.

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